

# A Comparative Guide to the Gaxilose Diagnostic Method for Lactose Intolerance

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## Compound of Interest

Compound Name: Gaxilose

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This guide provides a comprehensive comparison of the **Gaxilose** diagnostic method with alternative tests for diagnosing hypolactasia, the enzymatic deficiency underlying lactose intolerance. The following sections detail the reproducibility and reliability of the **Gaxilose** test, presenting supporting experimental data, detailed methodologies, and visual workflows to aid in the objective assessment of this diagnostic tool.

## Introduction to the Gaxilose Diagnostic Method

The **Gaxilose** test is a non-invasive diagnostic tool designed to assess intestinal lactase activity. The principle of the test is based on the oral administration of **Gaxilose** (4-galactosylxylose), a synthetic disaccharide. In the presence of lactase in the small intestine, **Gaxilose** is hydrolyzed into galactose and D-xylose. The absorbed D-xylose is then excreted in the urine, and its concentration is directly proportional to the intestinal lactase activity.<sup>[1]</sup> This method offers a quantitative measure of the enzyme's function.

## Reproducibility and Reliability of the Gaxilose Test

The reliability of a diagnostic test is paramount for its clinical utility. The reproducibility of the **Gaxilose** test has been evaluated using test-retest reliability studies, which measure the consistency of results when the test is repeated on the same subject under the same conditions.

A key study demonstrated the reproducibility of the **Gaxilose** test with urine collected over 5 hours, reporting an intraclass correlation coefficient (ICC) of 0.5761. This value indicates moderate reliability. The same study also reported a Kappa coefficient of 0.7548, suggesting substantial agreement between repeated tests.

## Comparative Performance of Diagnostic Methods

The **Gaxilose** test offers an alternative to traditional methods for diagnosing lactose malabsorption, such as the Hydrogen Breath Test (HBT), the Lactose Tolerance Test (LTT), and the invasive intestinal biopsy, which is considered the gold standard. The performance of these methods is compared below.

## Data Presentation: Performance Characteristics of Diagnostic Tests

Diagnostic Test	Sensitivity	Specificity	Positive Predictive Value (PPV)	Negative Predictive Value (NPV)	Reference Standard
Gaxilose Test	>90% <a href="#">[2]</a> <a href="#">[3]</a>	>90% <a href="#">[2]</a> <a href="#">[3]</a>	>90% <a href="#">[2]</a> <a href="#">[3]</a>	>90% <a href="#">[2]</a> <a href="#">[3]</a>	Intestinal Biopsy
82% <a href="#">[4]</a> <a href="#">[5]</a>	68% <a href="#">[4]</a> <a href="#">[5]</a>	-	-	Genetic Test (C/T-13910)	Intestinal Biopsy / Clinical Diagnosis
Hydrogen Breath Test (HBT)	69% - 85% <a href="#">[2]</a> <a href="#">[3]</a>	69% - 85% <a href="#">[2]</a> <a href="#">[3]</a>	0.17 - 0.41 <a href="#">[6]</a>	0.84 <a href="#">[6]</a>	
88% (Overall) <a href="#">[7]</a>	85% (Overall) <a href="#">[7]</a>	-	-	Genetic Test (C/T-13910)	
Lactose Tolerance Test (LTT)	94% (Overall) <a href="#">[7]</a> <a href="#">[8]</a>	90% (Overall) <a href="#">[7]</a> <a href="#">[8]</a>	-	-	Genetic Test (C/T-13910)
75% <a href="#">[9]</a>	96% <a href="#">[9]</a>	-	-	Clinical Diagnosis	N/A
Intestinal Biopsy	Gold Standard	Gold Standard	-	-	

Note: Sensitivity, Specificity, PPV, and NPV values can vary depending on the study population, the lactose dose used in challenge tests, and the reference standard employed.

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are the protocols for the **Gaxilose** test and its primary alternatives.

### Gaxilose Test Protocol

- Patient Preparation: The patient should fast overnight (at least 8 hours).

- **Baseline Sample:** A baseline urine sample may be collected.
- **Gaxilose Administration:** A single oral dose of 0.45g of **Gaxilose**, dissolved in water, is administered to the patient.[\[3\]](#)[\[10\]](#)[\[11\]](#)
- **Urine Collection:** All urine is collected for a period of 5 hours following **Gaxilose** administration.[\[10\]](#) Some protocols may involve separate collections for 0-4 hours and 4-5 hours.
- **Sample Analysis:** The total volume of urine is measured, and the concentration of D-xylose is determined using a colorimetric assay.
- **Interpretation:** The total amount of D-xylose excreted in the urine is calculated. A lower than established cut-off value of excreted D-xylose is indicative of hypolactasia.

## Hydrogen Breath Test (HBT) Protocol

- **Patient Preparation:** The patient follows a specific low-fiber diet for 24-48 hours prior to the test and fasts overnight (at least 8-12 hours).[\[1\]](#) Smoking and vigorous exercise should be avoided before and during the test.
- **Baseline Sample:** A baseline breath sample is collected to measure basal hydrogen levels.
- **Lactose Administration:** The patient ingests a solution containing a standard dose of lactose (typically 25g or 50g).
- **Breath Sample Collection:** Breath samples are collected at regular intervals (e.g., every 15-30 minutes) for up to 3-5 hours.
- **Sample Analysis:** The concentration of hydrogen (and sometimes methane) in the breath samples is measured in parts per million (ppm).
- **Interpretation:** A rise in hydrogen concentration of  $\geq 20$  ppm above the baseline within the first 90 minutes is generally considered a positive result, indicating lactose malabsorption.[\[12\]](#)

## Lactose Tolerance Test (LTT) Protocol

- **Patient Preparation:** The patient should fast overnight (at least 8 hours).

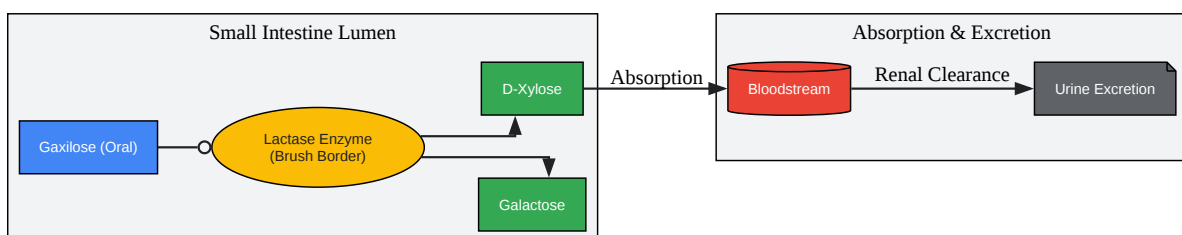
- **Baseline Sample:** A fasting blood sample is drawn to measure baseline blood glucose levels.
- **Lactose Administration:** The patient drinks a solution containing a standard dose of lactose (typically 50g).
- **Blood Sample Collection:** Blood samples are drawn at specific intervals (e.g., 30, 60, and 120 minutes) after lactose ingestion.[\[9\]](#)
- **Sample Analysis:** Blood glucose levels in each sample are measured.
- **Interpretation:** If the blood glucose level fails to rise more than 20-25 mg/dL from the baseline, it suggests lactose malabsorption.[\[12\]](#)[\[13\]](#)

## Intestinal Biopsy Protocol

- **Procedure:** An upper gastrointestinal endoscopy is performed, during which small tissue samples (biopsies) are taken from the duodenum.
- **Sample Analysis:** The biopsy specimens are then assayed in a laboratory to directly measure the activity of the lactase enzyme.
- **Interpretation:** Lactase activity is reported in units per gram of protein. A value below a certain threshold indicates lactase deficiency.

## Mandatory Visualizations

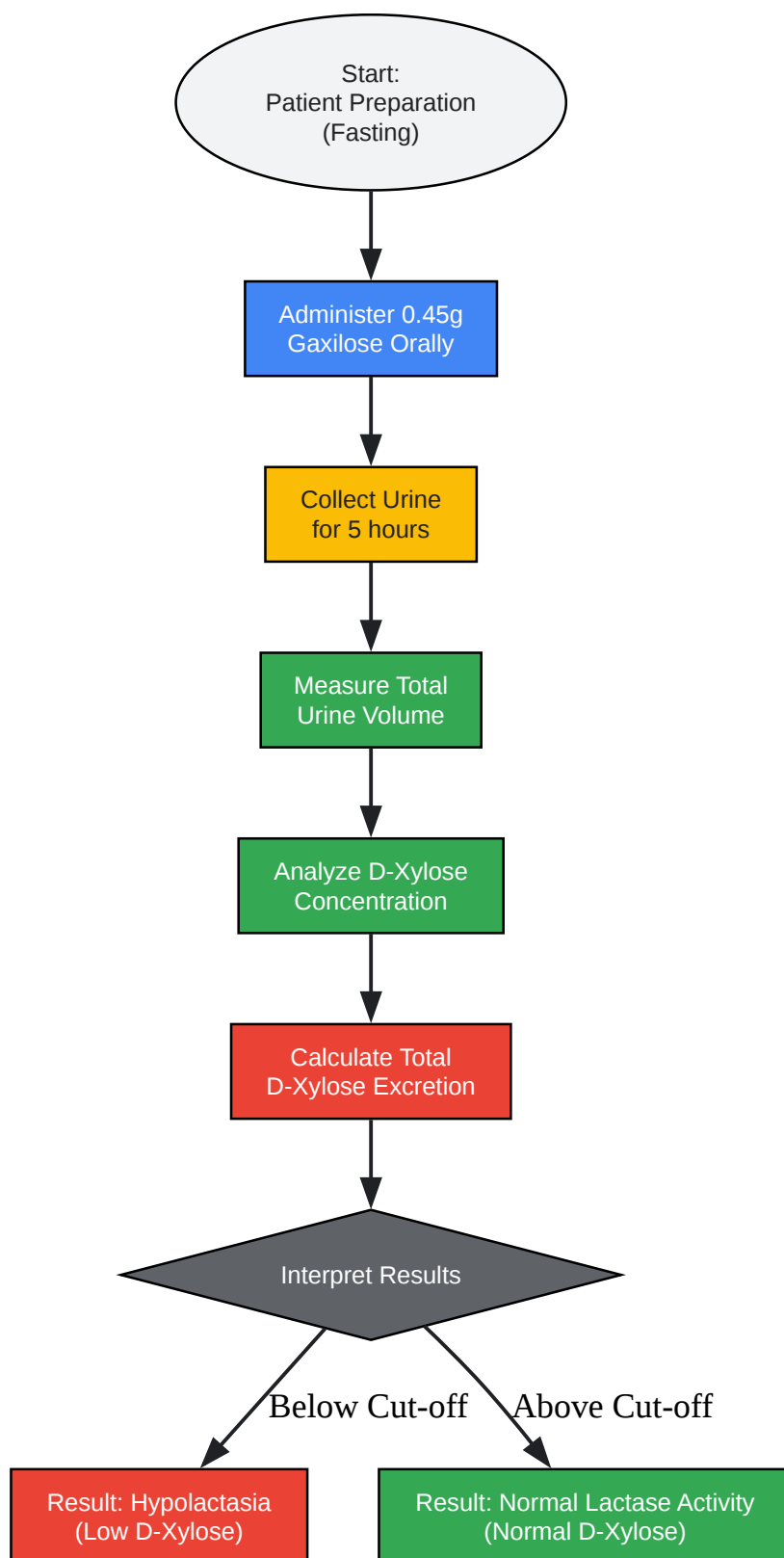
### Signaling Pathway of Gaxilose Metabolism



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Caption: **Gaxilose** metabolism and excretion pathway.

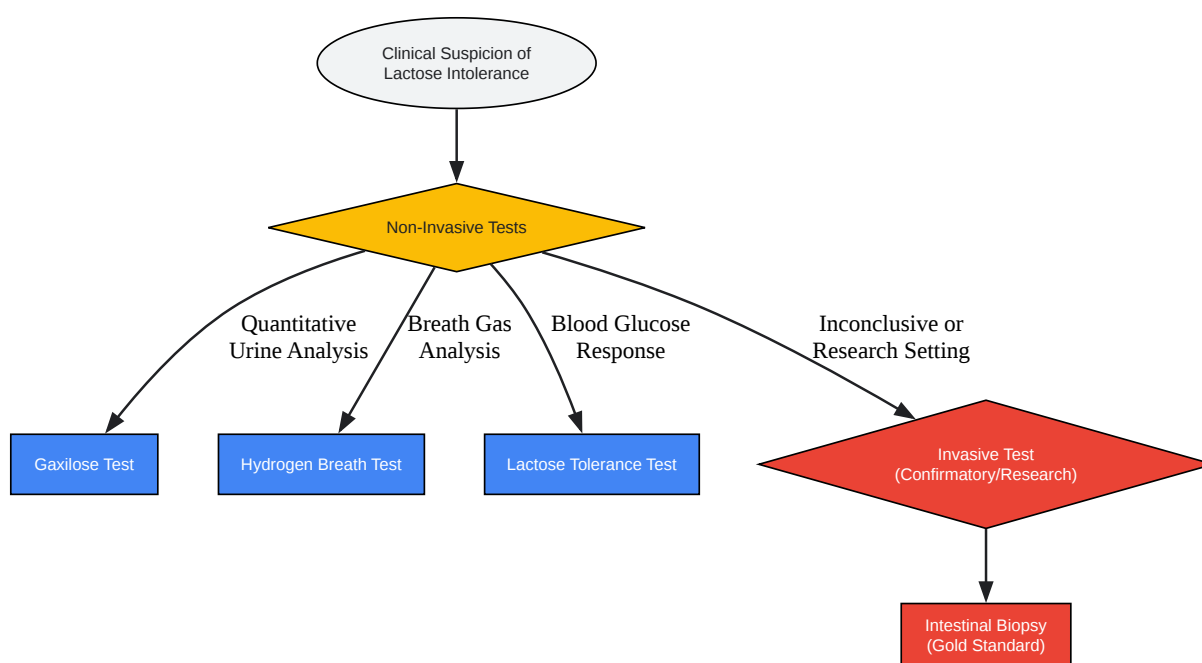
## Experimental Workflow of the **Gaxilose** Test



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Caption: Experimental workflow for the **Gaxilose** diagnostic test.

## Logical Relationship of Diagnostic Test Selection



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Caption: Decision logic for selecting a lactose intolerance diagnostic test.

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